

# 3-Bromo-4-chlorobenzotrifluoride melting point

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## Compound of Interest

Compound Name: **3-Bromo-4-chlorobenzotrifluoride**

Cat. No.: **B1265624**

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An In-depth Technical Guide to the Physicochemical Properties of **3-Bromo-4-chlorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromo-4-chlorobenzotrifluoride**, with a specific focus on its melting point. This compound serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1][2][3]</sup> A thorough understanding of its physical properties is essential for its effective handling, reaction optimization, and quality control.

## Physicochemical Data

The quantitative properties of **3-Bromo-4-chlorobenzotrifluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	454-78-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	$C_7H_3BrClF_3$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	259.45 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	-23 to -22 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Boiling Point	188-190 °C (at 760 mmHg)	<a href="#">[4]</a> <a href="#">[5]</a>
Density	1.726 - 1.75 g/mL (at 25 °C)	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	$n_{20/D}$ 1.498 - 1.499	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Purity	≥ 97%	<a href="#">[2]</a> <a href="#">[7]</a>

## Experimental Protocol: Melting Point Determination

The melting point of **3-Bromo-4-chlorobenzotrifluoride**, being below room temperature, requires a cryostatic method for accurate determination. The following protocol outlines a standard procedure using a cryo-compatible melting point apparatus.

Objective: To determine the melting point range of solid **3-Bromo-4-chlorobenzotrifluoride**.

Apparatus and Materials:

- Melting point apparatus with a cooling system (e.g., a circulating bath with a suitable cryo-coolant like ethanol/dry ice or a Peltier-cooled stage).
- Capillary tubes (thin-walled, one end sealed).
- **3-Bromo-4-chlorobenzotrifluoride** sample (solidified).
- Low-temperature thermometer or calibrated digital probe.
- Cold bath (e.g., dry ice/acetone slurry).

- Mortar and pestle (pre-chilled).

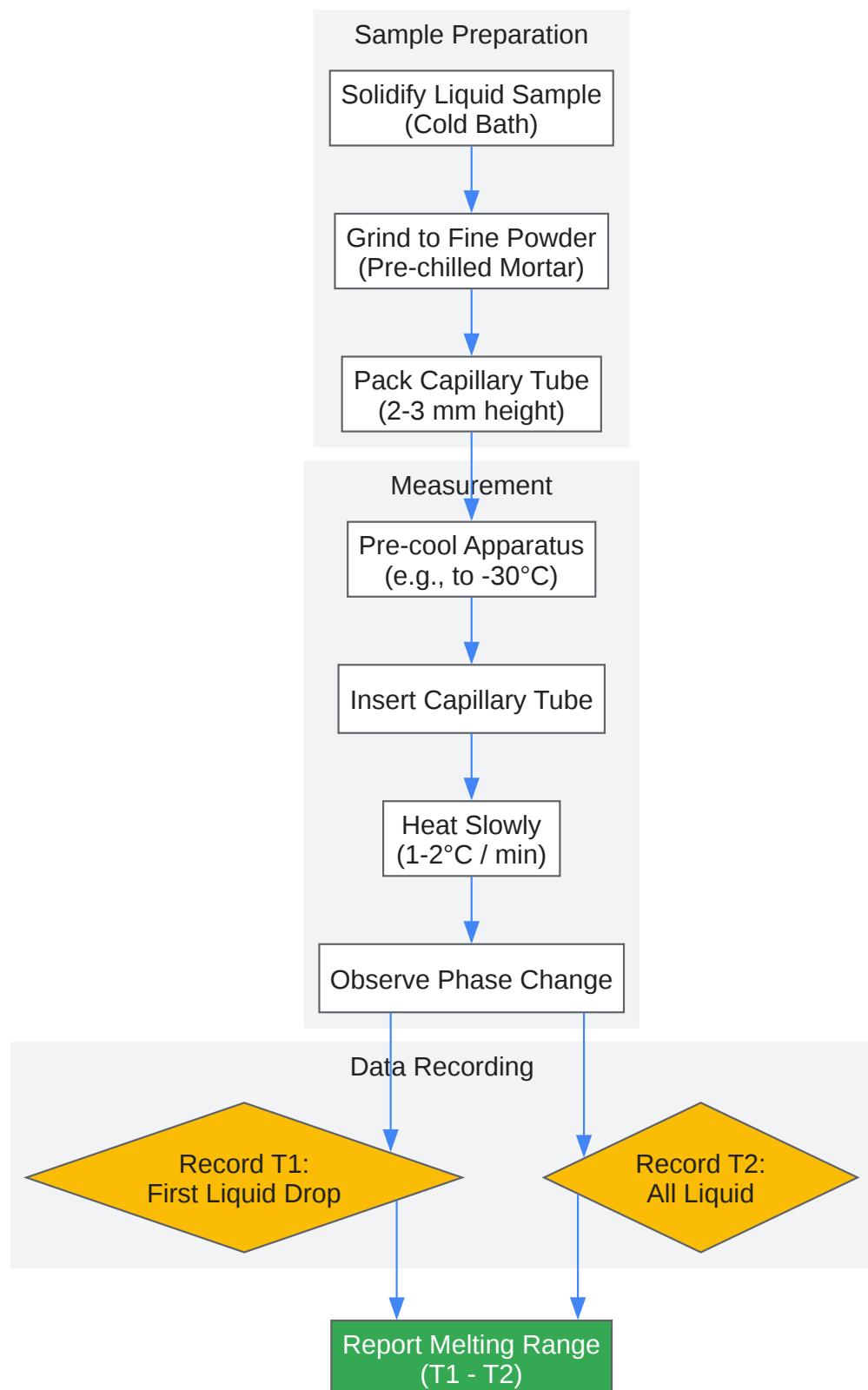
Procedure:

- Sample Preparation:
  - Place a vial containing liquid **3-Bromo-4-chlorobenzotrifluoride** into a cold bath to induce solidification.
  - Once fully solidified, quickly transfer a small amount of the solid to a pre-chilled mortar.
  - Grind the solid into a fine powder. This must be done swiftly to prevent melting.
  - Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- Apparatus Setup:
  - Pre-cool the melting point apparatus to approximately -30 °C, which is below the expected melting point.
  - Insert the packed capillary tube into the sample holder of the apparatus.
  - Ensure the thermometer or temperature probe is correctly positioned to accurately measure the temperature of the sample block.
- Determination of Melting Range:
  - Set the apparatus to heat at a slow, controlled rate (e.g., 1-2 °C per minute) once the temperature is near the expected melting point.
  - Observe the sample closely through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue heating at the same rate and record the temperature at which the last crystal of the solid melts completely (the end of the melting range).

- Confirmation:
  - Perform the measurement in triplicate to ensure accuracy and reproducibility.
  - The reported melting point should be the range from the initial to the final temperature readings.

## Visualizations

The following diagrams illustrate the logical workflow for determining the melting point of a sub-ambient temperature solid and the chemical structure of the target compound.

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Caption: Workflow for Sub-Ambient Melting Point Determination.

Caption: Chemical Structure of **3-Bromo-4-chlorobenzotrifluoride**.

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